

Crystal structure data for nitropyrazole boronic acid derivatives

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Compound of Interest

Compound Name: *1-Methyl-5-nitropyrazole-4-boronic Acid*
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An In-Depth Technical Guide to the Crystal Structure of Nitropyrazole Boronic Acid Derivatives: A Comparative Analysis

For researchers and professionals in drug development and materials science, understanding the three-dimensional structure of molecules is paramount. The crystal structure provides invaluable insights into the intermolecular interactions that govern a compound's physical properties and biological activity. This guide offers a comparative analysis of the crystal structure data for nitropyrazole and boronic acid derivatives, two classes of compounds that hold significant promise in various scientific fields. By examining the structural features of these individual components, we can extrapolate and predict the crystallographic characteristics of their combined derivatives, the nitropyrazole boronic acids.

The Synergy of Nitropyrazoles and Boronic Acids

Nitropyrazoles are a class of heterocyclic compounds recognized for their diverse applications, ranging from energetic materials to pharmaceuticals.^{[1][2][3][4]} The presence of the nitro group, a strong electron-withdrawing group, significantly influences the electronic properties

and reactivity of the pyrazole ring. This often leads to enhanced biological activity and unique physical characteristics.

Boronic acids and their derivatives, on the other hand, have emerged as indispensable tools in organic synthesis and medicinal chemistry.[5] Their ability to form reversible covalent bonds with diols makes them excellent sensors for carbohydrates, while their role as enzyme inhibitors has been extensively explored in drug discovery.[6][7] The boronic acid moiety is a versatile functional group that can engage in a variety of intermolecular interactions, most notably strong hydrogen bonds.

The combination of a nitropyrazole scaffold with a boronic acid functional group is a compelling strategy for the design of novel molecules with potentially synergistic properties. The electron-withdrawing nature of the nitropyrazole core could enhance the Lewis acidity of the boronic acid, potentially leading to stronger interactions with biological targets. Understanding the solid-state structure of these hybrid molecules is a critical step in unlocking their full potential.

A Comparative Look at Crystal Structures

Due to the limited availability of crystal structure data for molecules containing both a nitropyrazole and a boronic acid group, this guide will analyze the crystallographic features of each component separately. This comparative approach will allow us to build a foundational understanding and make informed predictions about the crystal structures of their derivatives.

The Crystal Packing of Nitropyrazole Derivatives

The crystal structures of nitropyrazole derivatives are largely dictated by the interplay of hydrogen bonding involving the pyrazole ring's N-H group and π - π stacking interactions between the aromatic rings. The nitro group also plays a crucial role in directing the crystal packing through N—H $\cdots$ O and C—H $\cdots$ O hydrogen bonds.

For instance, in the crystal structure of 5-(3-nitro-1H-pyrazol-4-yl)-1H-tetrazole, N—H $\cdots$ N hydrogen bonds and π -stacking interactions are the dominant forces, creating a complex supramolecular framework.[8] The bond lengths and angles within the pyrazole ring are consistent with those of other substituted pyrazoles.[1]

The Supramolecular Assembly of Boronic Acid Derivatives

Phenylboronic acid serves as an excellent model for understanding the crystal engineering of boronic acid derivatives. Its crystal structure is characterized by the formation of dimeric units through a pair of O—H $\cdots$ O hydrogen bonds between the boronic acid groups.^{[9][10][11][12]} These dimers then further assemble into an extended hydrogen-bonded network.^[11] The molecule is generally planar, with the boron atom adopting a sp²-hybridized state.^[11]

Predicting the Crystal Structure of Nitropyrazole Boronic Acids

By combining the structural insights from nitropyrazoles and boronic acids, we can hypothesize the key features of a hypothetical nitropyrazole boronic acid crystal structure. We can anticipate a rich network of intermolecular interactions, including:

- Boronic acid dimerization: The formation of strong O—H $\cdots$ O hydrogen bonds between the boronic acid moieties is highly probable.
- Pyrazole N-H hydrogen bonding: The pyrazole N-H group is likely to act as a hydrogen bond donor, interacting with the nitro group's oxygen atoms or the boronic acid's hydroxyl groups.
- Nitro group interactions: The oxygen atoms of the nitro group will likely act as hydrogen bond acceptors.
- π - π stacking: The aromatic pyrazole rings are expected to engage in π - π stacking interactions, contributing to the overall stability of the crystal lattice.

The interplay and potential competition between these different interactions will ultimately determine the final crystal packing arrangement.

Data at a Glance: Crystallographic Parameters

Compound	Space Group	Key Intermolecular Interactions	Reference
Phenylboronic acid	Iba2	O—H...O hydrogen bonds forming dimers and layers.	[9][10]
5-(3-Nitro-1H-pyrazol-4-yl)-1H-tetrazole	P212121	N—H...N hydrogen bonds and π -stacking interactions.	[8]
4-Nitropyrazole-3-carboxylic acid complexes	Varies	Strong hydrogen bonds involving carboxylate and nitro groups.	[13]
Azido- and Nitratoalkyl Nitropyrazoles	Varies	Hydrogen bonds involving the nitro group and C-H donors.	[1]
1-Methoxymethyl-3,4,5-trinitropyrazole	R3	-	[2]

Experimental Protocols: Synthesis and Crystallization

General Synthesis of Nitropyrazoles

The synthesis of nitropyrazoles typically involves the nitration of a pyrazole precursor. A common method is the reaction of pyrazole with a nitrating agent such as a mixture of nitric acid and sulfuric acid.[3][4][14][15] The reaction conditions, including temperature and reaction time, are crucial for controlling the regioselectivity of the nitration.

Step-by-Step Protocol:

- Dissolve the starting pyrazole in a suitable solvent (e.g., concentrated sulfuric acid).
- Cool the solution in an ice bath.

- Slowly add the nitrating agent (e.g., a mixture of fuming nitric acid and fuming sulfuric acid) while maintaining a low temperature.[\[14\]](#)
- Allow the reaction to proceed at a specific temperature for a set period.[\[14\]](#)
- Carefully pour the reaction mixture onto ice to precipitate the nitropyrazole product.
- Collect the solid product by filtration, wash with cold water, and dry.
- Recrystallize the crude product from a suitable solvent to obtain pure nitropyrazole.

General Synthesis of Aryl Boronic Acid Pinacol Esters

A widely used method for the synthesis of aryl boronic acids is the Miyaura borylation, which involves the palladium-catalyzed coupling of an aryl halide with a diboron reagent, such as bis(pinacolato)diboron.[\[5\]](#)[\[16\]](#)

Step-by-Step Protocol:

- In a reaction vessel, combine the aryl halide (e.g., a bromo-nitropyrazole), bis(pinacolato)diboron, a palladium catalyst (e.g., Pd(dppf)Cl₂), and a base (e.g., potassium acetate).
- Add a suitable anhydrous solvent (e.g., dioxane or DMF).
- Degas the mixture and heat it under an inert atmosphere (e.g., nitrogen or argon) for several hours.
- After cooling, dilute the reaction mixture with a solvent such as ethyl acetate and wash with water.
- Dry the organic layer, concentrate it under vacuum, and purify the residue by column chromatography to yield the desired aryl boronic acid pinacol ester.

Obtaining Single Crystals for X-ray Diffraction

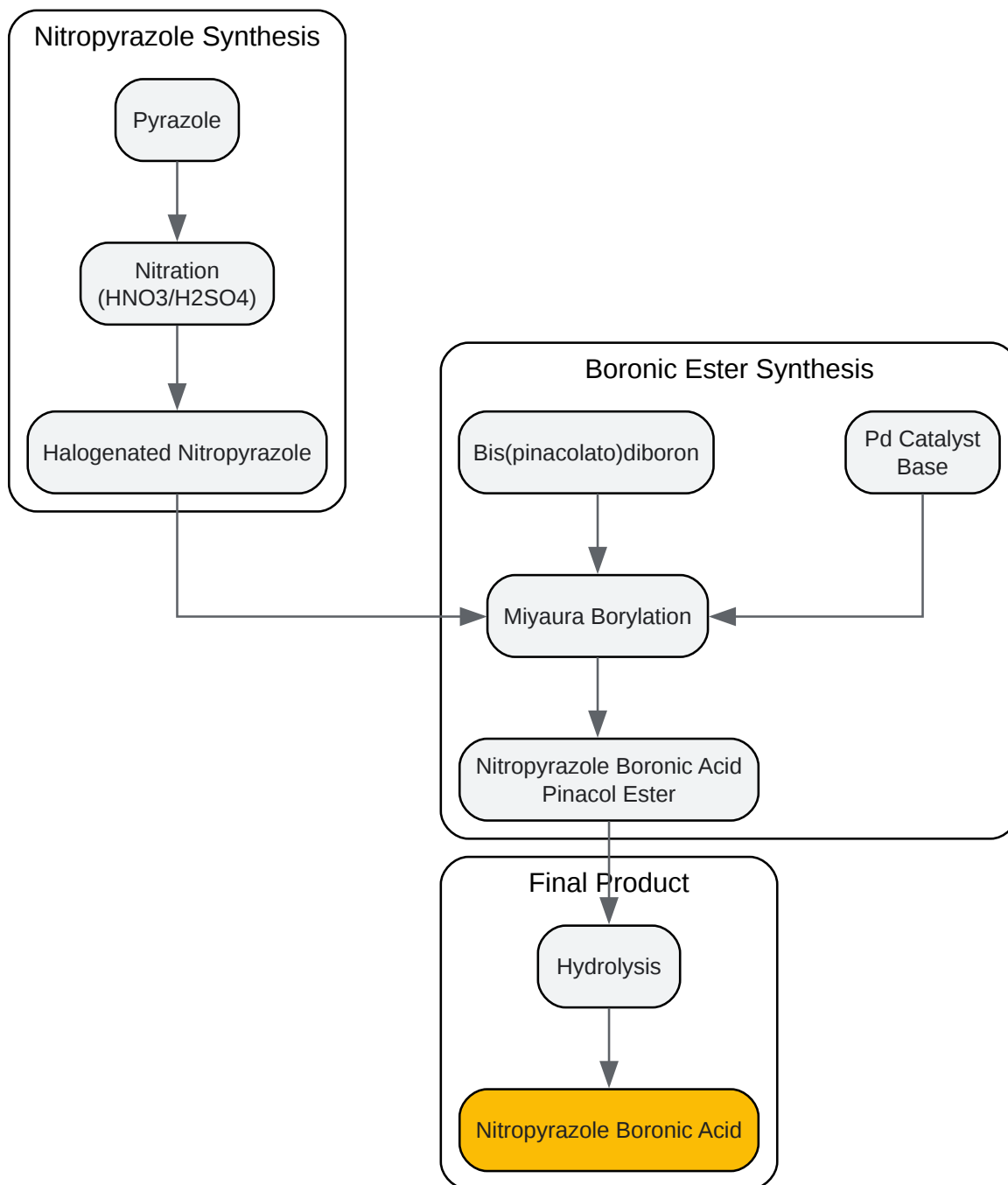
Growing high-quality single crystals is often the most challenging step in crystal structure determination. A common and effective technique is slow evaporation.

Step-by-Step Protocol:

- Dissolve the purified compound in a suitable solvent or a mixture of solvents to create a saturated or near-saturated solution.
- Filter the solution to remove any particulate matter.
- Transfer the solution to a clean vial and cover it loosely (e.g., with parafilm containing a few small holes) to allow for slow evaporation of the solvent.
- Leave the vial undisturbed in a vibration-free environment at a constant temperature.
- Monitor the vial over several days or weeks for the formation of single crystals.

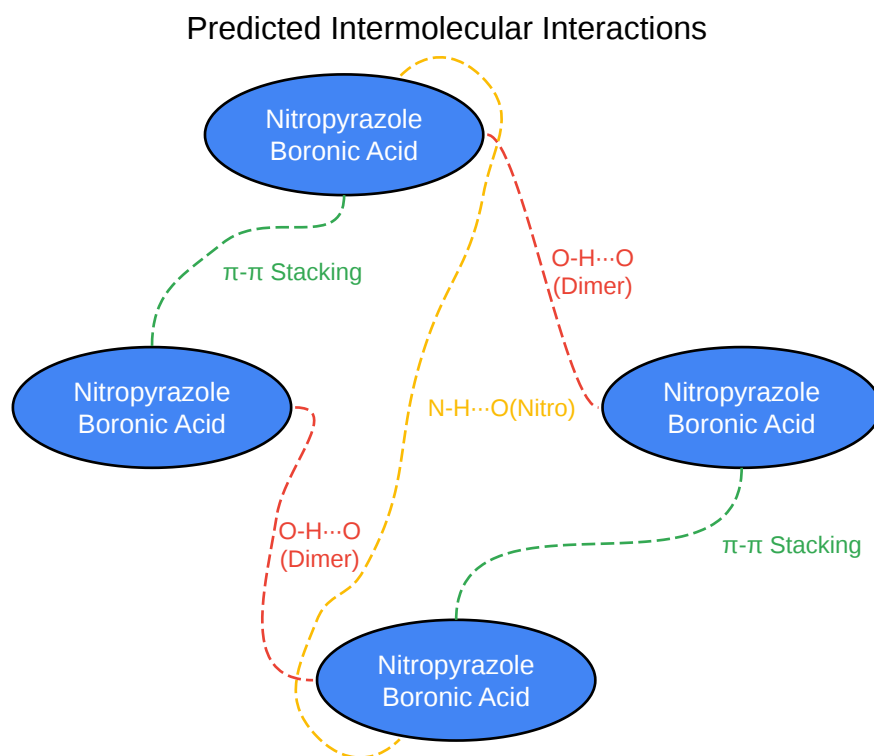
Visualizing the Path to Nitropyrazole Boronic Acids

Synthesis Workflow for Nitropyrzole Boronic Acids

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Caption: A potential synthetic route to nitropyrzole boronic acids.

Envisioning the Crystal Packing



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Caption: Key intermolecular interactions in a hypothetical crystal.

Alternatives and Broader Context

While this guide focuses on nitropyrazole boronic acids, it is important to consider alternative heterocyclic boronic acids, such as those derived from imidazole or triazole. These compounds may exhibit different hydrogen bonding patterns and electronic properties, offering a broader chemical space for drug design.

Furthermore, the concept of replacing a nitro group with a boronic acid moiety is a recognized strategy in medicinal chemistry.[17][18] This bioisosteric replacement can alter a molecule's binding interactions, solubility, and metabolic stability, potentially leading to improved drug candidates. For example, boronic acid derivatives have been investigated as inhibitors of AmpC β -lactamase, an enzyme that confers antibiotic resistance to bacteria.[6] The unique electronic and structural features of nitropyrazole boronic acids could make them particularly interesting candidates for such applications.

Conclusion

The exploration of nitropyrazole boronic acid derivatives represents a promising frontier in medicinal chemistry and materials science. While direct crystallographic data may be sparse, a thorough understanding of the structural characteristics of their constituent parts provides a solid foundation for predicting their behavior in the solid state. This guide has provided a comparative framework, experimental protocols, and a forward-looking perspective to aid researchers in the design, synthesis, and characterization of these novel and potentially impactful compounds. The continued investigation into their crystal structures will undoubtedly pave the way for the rational design of next-generation therapeutics and functional materials.

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